

Application Notes and Protocols for In Vivo Oral Administration of Tiamulin

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Compound of Interest

Compound Name: *tiamulin B*

Cat. No.: *B10831588*

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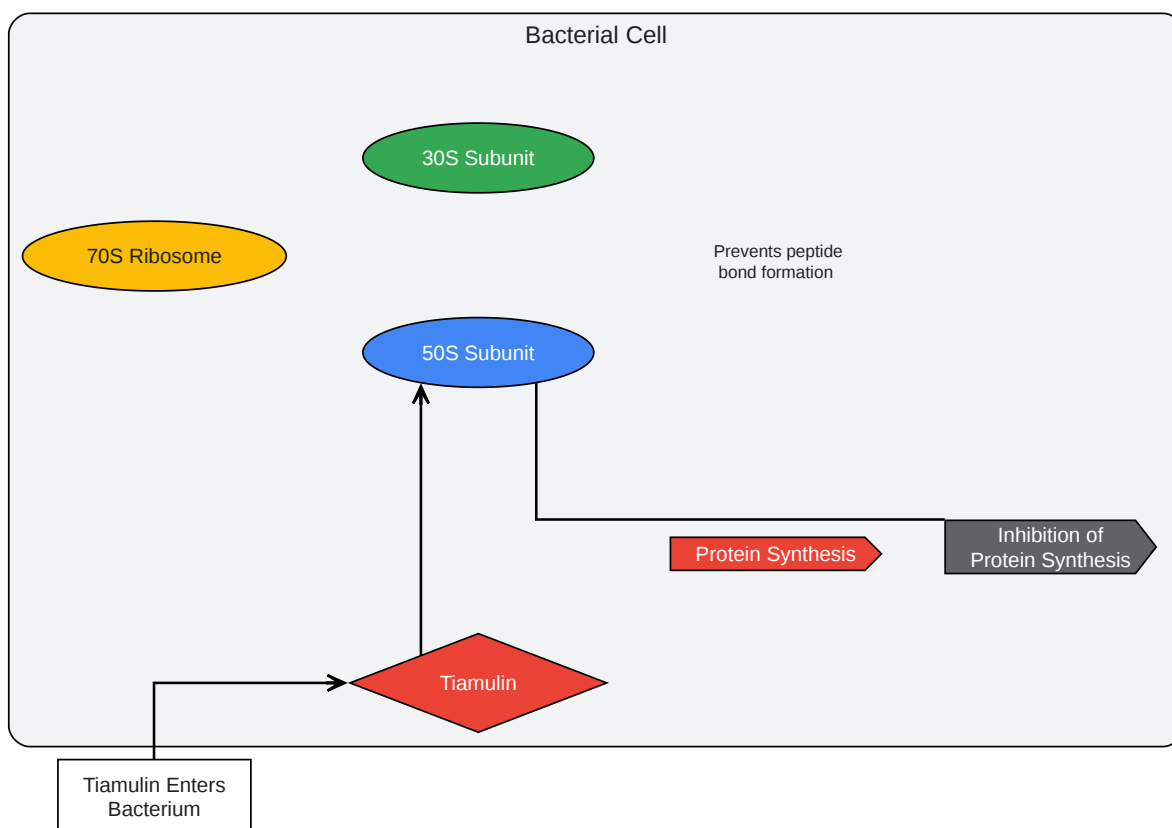
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo oral administration of the semi-synthetic antibiotic, Tiamulin. This document includes summaries of key pharmacokinetic data, detailed experimental protocols, and visualizations of its mechanism of action and experimental workflows.

Tiamulin is a pleuromutilin antibiotic effective against a range of Gram-positive bacteria, Mycoplasma species, and some Gram-negative anaerobes.^{[1][2]} Its primary application is in veterinary medicine for the treatment and prevention of diseases in swine and poultry.^{[3][4]}

Mechanism of Action

Tiamulin exerts its bacteriostatic or, at higher concentrations, bactericidal effects by inhibiting bacterial protein synthesis.^{[1][5]} It specifically binds to the 50S ribosomal subunit, preventing the formation of functional initiation complexes and thereby halting peptide chain elongation.^{[1][6][7]}



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Caption: Mechanism of action of Tiamulin in a bacterial cell.

Data Presentation

Table 1: Pharmacokinetic Parameters of Tiamulin Following Oral Administration in Various Animal Species

Animal Model	Dosage	Cmax (µg/mL)	Tmax (h)	t1/2 (h)	AUC (µg·h/mL)	Reference
Geese (Single Dose)	60 mg/kg	-	1	3.13	-	[5]
Geese (Multiple Doses)	60 mg/kg/day for 4 days	-	0.5	2.62	-	[5]
Ducks	30 mg/kg	0.77	2	3.54	5.85	[8][9]
Ducks	60 mg/kg	2.32	2	6.34	-	[8][9]
Pigs	10 mg/kg	1.03	2	-	-	[1]
Pigs	25 mg/kg	1.82	2	-	-	[1]

Cmax: Maximum plasma concentration, Tmax: Time to reach maximum plasma concentration, t1/2: Elimination half-life, AUC: Area under the concentration-time curve.

Table 2: Recommended Oral Dosage of Tiamulin for Treatment in Different Animal Species

Animal Species	Indication	Dosage	Duration	Reference
Pigs	Swine Dysentery	50-160 ppm in feed	14 days	[10]
Pigs	General Treatment	12,000 µg/kg body weight/day	7 days	[3][7]
Rabbits	General Treatment	12,000 µg/kg body weight/day	7 days	[3][7]
Broiler Chickens	General Treatment	20,000 µg/kg body weight/day	7 days	[3][7]
Turkeys	General Treatment	20,000 µg/kg body weight/day	7 days	[3][7]
Ducks	Mycoplasma anatis	35 mg/kg/day	-	[8][9]

Experimental Protocols

Protocol 1: Pharmacokinetic Study of Orally Administered Tiamulin in an Avian Model (e.g., Geese)

This protocol is based on the methodology described in the study by Arpi et al. (2023).[5][11]

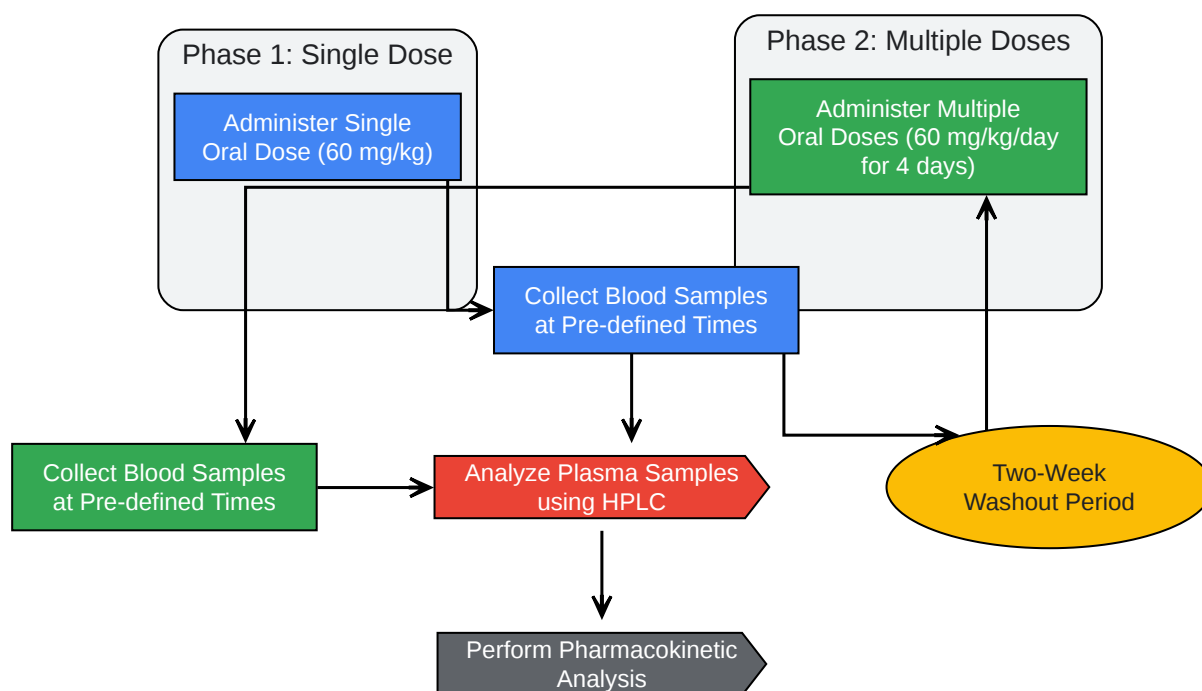
Objective: To determine the pharmacokinetic profile of tiamulin following single and multiple oral administrations.

Materials:

- Tiamulin (injectable solution for oral administration)
- Healthy geese (n=8)
- Blood collection tubes (containing anticoagulant)
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system
- Pharmacokinetic analysis software

Workflow:



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- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Oral Administration of Tiamulin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831588#damulin-b-oral-administration-in-vivo]

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